

# An In-depth Technical Guide to Calcium Adipate (CAS: 7486-40-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium adipate

Cat. No.: B1218920

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **calcium adipate**. The information is intended to support research and development activities by providing detailed technical data and methodologies.

## Physicochemical Properties

**Calcium adipate** is the calcium salt of adipic acid, presenting as a white crystalline powder.<sup>[1]</sup> It is soluble in water and its primary applications stem from its properties as a stabilizer and emulsifier.<sup>[1]</sup>

Table 1: General and Physicochemical Properties of **Calcium Adipate**

Property	Value	Reference(s)
IUPAC Name	calcium;hexanedioate	[1]
Synonyms	Adipic acid, calcium salt; Hexanedioic acid, calcium salt	[1]
CAS Number	7486-40-0	[1]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> CaO <sub>4</sub>	[1]
Molecular Weight	184.2 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1]
Boiling Point	338.5 °C at 760 mmHg	[2]
Flash Point	172.7 °C	[2]

## Synthesis of Calcium Adipate

The most common method for synthesizing **calcium adipate** is through a neutralization reaction between adipic acid and a calcium base, such as calcium hydroxide or calcium carbonate.[3] Other reported methods include direct reaction with calcium oxide and solvothermal synthesis.[1]

## Experimental Protocol: Synthesis via Neutralization Reaction

This protocol details the laboratory-scale synthesis of **calcium adipate** from adipic acid and calcium hydroxide.

Materials:

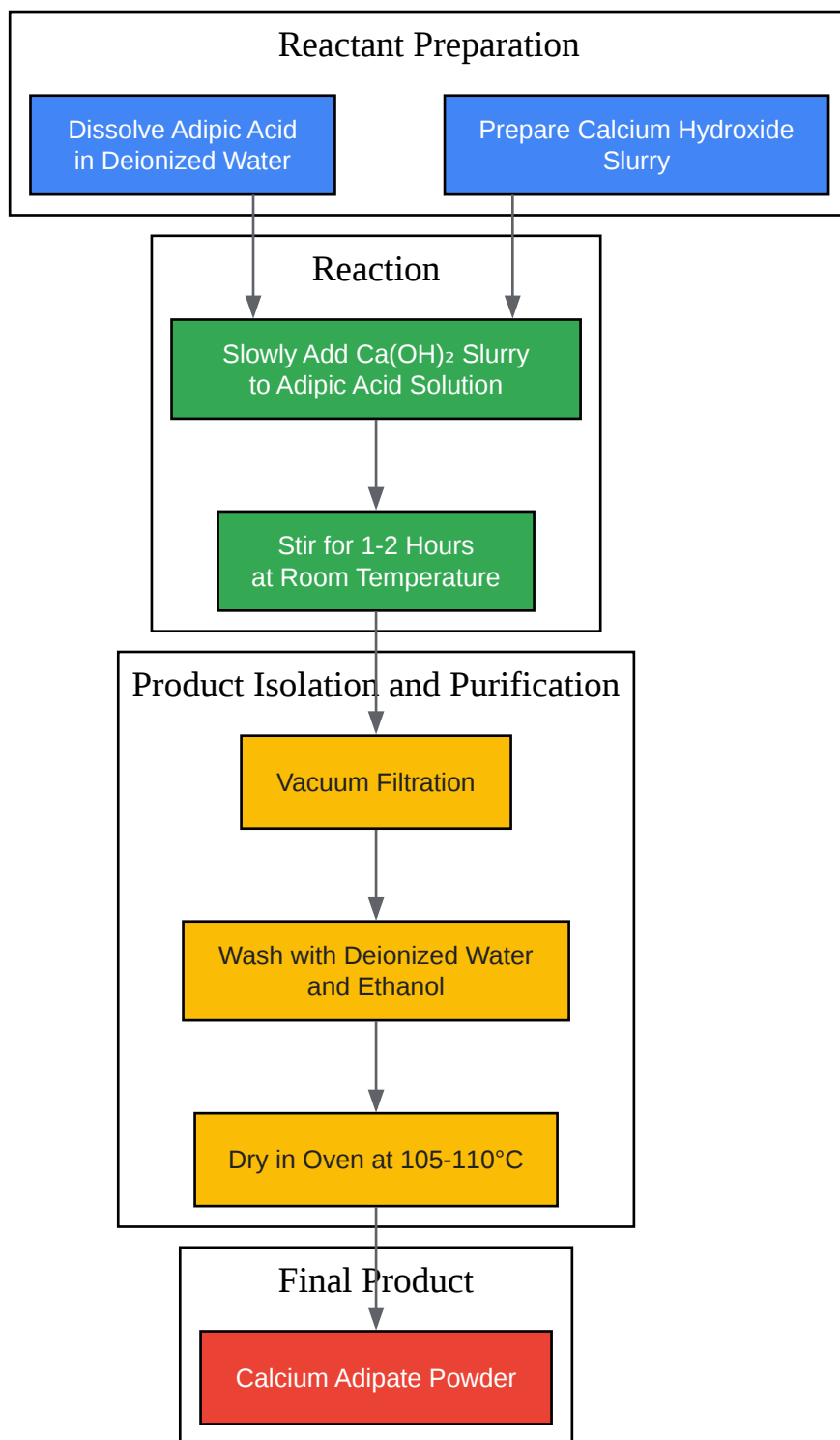
- Adipic acid (C<sub>6</sub>H<sub>10</sub>O<sub>4</sub>)
- Calcium hydroxide (Ca(OH)<sub>2</sub>)
- Deionized water

- Ethanol (for washing)
- Magnetic stirrer with heating plate
- Beakers
- Büchner funnel and filter paper
- Drying oven

Procedure:

- **Dissolution of Adipic Acid:** In a 500 mL beaker, dissolve 14.6 g (0.1 mol) of adipic acid in 200 mL of deionized water with gentle heating (around 60-70 °C) and stirring until the acid is fully dissolved.
- **Preparation of Calcium Hydroxide Slurry:** In a separate beaker, prepare a slurry by suspending 7.4 g (0.1 mol) of calcium hydroxide in 100 mL of deionized water.
- **Reaction:** Slowly add the calcium hydroxide slurry to the hot adipic acid solution while stirring continuously. The reaction is exothermic and will result in the formation of a white precipitate of **calcium adipate**.
- **Completion of Reaction:** Continue stirring the mixture for 1-2 hours to ensure the reaction goes to completion. The pH of the solution should be monitored and should be close to neutral upon completion.
- **Isolation of Product:** Allow the mixture to cool to room temperature. Collect the white precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the precipitate on the filter with several portions of deionized water to remove any unreacted starting materials and soluble impurities. Follow this with a wash using a small amount of ethanol to aid in drying.
- **Drying:** Dry the collected **calcium adipate** in a drying oven at 105-110 °C until a constant weight is achieved.

- Characterization: The final product can be characterized by techniques such as FT-IR spectroscopy and melting point determination.



[Click to download full resolution via product page](#)

Diagram of the synthesis workflow for **calcium adipate**.

## Spectral and Thermal Analysis

### Infrared Spectroscopy (IR)

The FT-IR spectrum of **calcium adipate** is characterized by the absence of the broad O-H stretch from the carboxylic acid dimer and the C=O stretch of the carboxylic acid, and the appearance of strong absorption bands corresponding to the asymmetric and symmetric stretching of the carboxylate groups.

Table 2: Characteristic IR Absorption Bands for **Calcium Adipate**

Wavenumber (cm <sup>-1</sup> )	Assignment
~2963	Asymmetric C-H stretching of -CH <sub>2</sub> - groups
~2876	Symmetric C-H stretching of -CH <sub>2</sub> - groups
~1601	Asymmetric stretching of carboxylate (COO <sup>-</sup> ) groups
~1410	Symmetric stretching of carboxylate (COO <sup>-</sup> ) groups
~1225	Asymmetric C-C stretching of the adipate backbone
~1090	Symmetric C-C stretching of the adipate backbone

Note: The exact peak positions may vary slightly depending on the sample preparation and instrument.

### Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be used to study the thermal stability and decomposition of **calcium adipate**. The monohydrate form will initially show a mass loss corresponding to the loss of water. At higher temperatures, the

anhydrous salt decomposes. The dry distillation of **calcium adipate** is known to yield cyclopentanone, with calcium carbonate as a by-product.

## Quantitative Analysis

The calcium content of **calcium adipate** can be determined by complexometric titration with ethylenediaminetetraacetic acid (EDTA).

## Experimental Protocol: Complexometric EDTA Titration

This protocol outlines the determination of calcium content in a sample of **calcium adipate**.

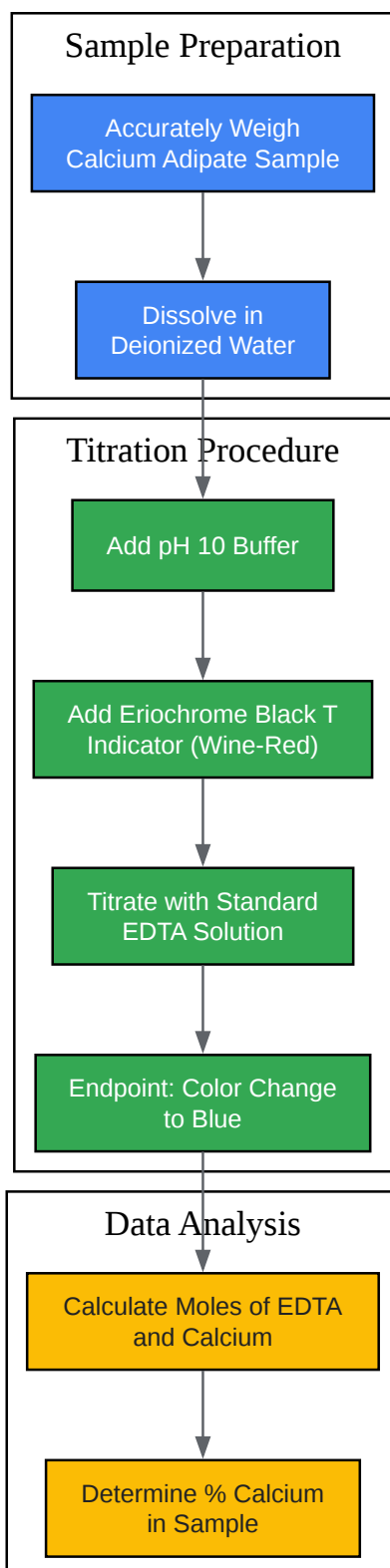
Materials:

- **Calcium adipate** sample
- 0.05 M EDTA standard solution
- Ammonia/ammonium chloride buffer (pH 10)
- Eriochrome Black T indicator
- Deionized water
- Burette, pipettes, and conical flasks

Procedure:

- **Sample Preparation:** Accurately weigh approximately 0.2 g of the dried **calcium adipate** sample and dissolve it in 100 mL of deionized water in a 250 mL conical flask. Gentle heating may be required to facilitate dissolution.
- **Buffering:** Add 2 mL of the ammonia/ammonium chloride buffer solution to the sample solution to adjust the pH to approximately 10.
- **Indicator Addition:** Add a few drops of the Eriochrome Black T indicator solution. The solution should turn a wine-red color.

- Titration: Titrate the sample solution with the standardized 0.05 M EDTA solution from a burette. The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.
- Calculation: The concentration of calcium in the sample can be calculated using the following formula:
  - $\text{Moles of EDTA} = \text{Molarity of EDTA} \times \text{Volume of EDTA (in L)}$
  - $\text{Moles of Ca}^{2+} = \text{Moles of EDTA}$  (due to 1:1 stoichiometry)
  - $\text{Mass of Ca}^{2+} = \text{Moles of Ca}^{2+} \times \text{Molar mass of Ca}$
  - $\% \text{ Calcium} = (\text{Mass of Ca}^{2+} / \text{Mass of sample}) \times 100$



[Click to download full resolution via product page](#)

Diagram of the quantitative analysis workflow for **calcium adipate**.



## Applications

**Calcium adipate** has a range of applications across different industries due to its chemical properties.

- **Pharmaceuticals:** It is used as an excipient in drug formulations to enhance stability and bioavailability.<sup>[1]</sup>
- **Food Industry:** It acts as an emulsifier and stabilizer in various food products.<sup>[1]</sup>
- **Polymer Science:** It is utilized as a component in polyvinyl chloride (PVC) stabilizers, where it can improve thermal stability.<sup>[3]</sup>
- **Agriculture:** It is sometimes used in fertilizers and animal feed.<sup>[1]</sup>
- **Cosmetics:** It is employed in personal care products for its emulsifying properties.<sup>[1]</sup>

## Safety and Toxicology

Research indicates that **calcium adipate** exhibits low toxicity and is generally recognized as safe for consumption as a food additive.<sup>[1]</sup> However, as with any chemical, it should be handled in a laboratory setting with appropriate personal protective equipment, including safety glasses and gloves.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcium adipate | 7486-40-0 | Benchchem [benchchem.com]
- 2. doubtnut.com [doubtnut.com]
- 3. brainly.com [brainly.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Calcium Adipate (CAS: 7486-40-0)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1218920#calcium-adipate-cas-number-7486-40-0-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)